

Ursolic Aldehyde: A Technical Overview of a Bioactive Triterpenoid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ursolic aldehyde	
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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides an in-depth analysis of **ursolic aldehyde**, a naturally occurring pentacyclic triterpenoid. This document consolidates its fundamental chemical properties, and explores its potential biological activities, drawing comparative insights from the extensively studied and structurally similar compound, ursolic acid.

Core Chemical and Physical Data

Ursolic aldehyde is a triterpenoid compound isolated from various plant sources.[1] Its core identity is defined by the following chemical identifiers and properties.

Property	Value	Source(s)
CAS Number	19132-81-1	[2]
Molecular Formula	C30H48O2	[2]
Molecular Weight	440.70 g/mol	[1][2]
Synonyms	Urs-12-en-28-al, 3-hydroxy-, (3β)-	[1]



Attributed Biological Activities of Ursolic Aldehyde

While detailed, peer-reviewed experimental data specifically for **ursolic aldehyde** remains limited in publicly accessible literature, preliminary information from commercial suppliers suggests a range of potential biological activities. These attributed activities provide a foundation for future research and validation.

According to a supplier, **ursolic aldehyde** has been shown to exhibit neuroprotective effects in vitro.[2] It is also suggested to be involved in lowering blood glucose levels in diabetic mice and to inhibit cholesterol acyltransferase (ACAT).[2] Furthermore, it is reported to inhibit the enzyme PTP1B, which is implicated in insulin resistance, obesity, and type 2 diabetes.[2] The same source also indicates that **ursolic aldehyde** may induce apoptosis in cancer cells, suggesting potential anti-tumor properties.[2]

Comparative Analysis: Insights from Ursolic Acid

Given the structural similarity between **ursolic aldehyde** and ursolic acid (differing by an aldehyde versus a carboxylic acid group at the C-28 position), the extensive body of research on ursolic acid provides a valuable framework for understanding the potential mechanisms of action of **ursolic aldehyde**.

Anti-Cancer Activity of Ursolic Acid

Ursolic acid has demonstrated significant anti-cancer effects across a variety of cancer cell lines. Its mechanisms are multifaceted, involving the induction of apoptosis, inhibition of proliferation, and modulation of key signaling pathways.

Quantitative Data on Ursolic Acid's Anti-Cancer Effects:



Cell Line	Activity	IC50 Value / Effect	Reference(s)
HT29 (Colon Adenocarcinoma)	Enhanced Anticancer Properties (Compound 11, a UA conjugate)	8 μΜ	[3]
SW480 and LoVo (Colon Cancer)	Inhibition of Cell Viability	20% to 83% inhibition in SW480, 5% to 55% in LoVo (10-60 μ M)	[4]
NCI-H292 (Lung Cancer)	Apoptotic Cell Death	Significant apoptosis at 12 μM	[5]
A549 (Lung Adenocarcinoma)	Reduced Proliferation, G1-phase Arrest	Significant effects at 2–40 μM	[6]
TA cells	Anti-proliferative	~5 μg/mL	[7]

Experimental Protocols for Assessing Anti-Cancer Activity of Ursolic Acid:

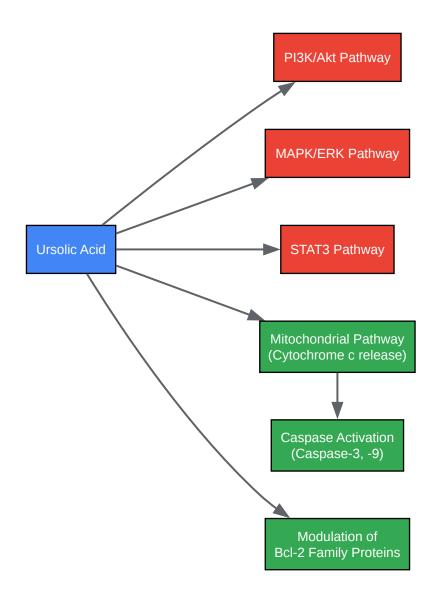
- Cell Viability and Cytotoxicity Assays:
 - MTT Assay: Human colon cancer cell lines (SW480 and LoVo) and normal cell lines (CCD841 and LO2) are treated with varying doses of ursolic acid. After 48 hours, cell viability is determined using a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.[4]
 - Resazurin Reduction Assay: The anti-proliferative effects of ursolic acid on Theileria annulata-infected cells are evaluated by seeding cells in a 96-well plate and treating with a range of concentrations. After 48 hours, cell viability is assessed by the reduction of resazurin.[7]
- Apoptosis Assays:
 - Flow Cytometry: The percentage of apoptotic cell death in NCI-H292 human lung cancer cells is measured by double staining with annexin V and propidium iodide (PI) followed by flow cytometric analysis.[5]



- DAPI Staining: NCI-H292 cells are incubated with ursolic acid, fixed, and stained with 4',6-diamidino-2-phenylindole (DAPI) solution. DNA condensation, a hallmark of apoptosis, is then examined under a fluorescence microscope.[5]
- Western Blot Analysis: To investigate the modulation of signaling pathways, cells are treated with ursolic acid, and the expression and phosphorylation of key proteins (e.g., Akt, ERK, p53, Bcl-2, Bax) are analyzed by Western blotting.[4][6]

Signaling Pathways Implicated in the Anti-Cancer Effects of Ursolic Acid:

Ursolic acid's anti-cancer activity is mediated through the modulation of multiple signaling pathways.



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Signaling pathways modulated by ursolic acid in cancer cells.

Anti-Inflammatory Activity of Ursolic Acid

Ursolic acid has been shown to possess potent anti-inflammatory properties, primarily through the suppression of key inflammatory mediators and signaling pathways.

Quantitative Data on Ursolic Acid's Anti-Inflammatory Effects:

Model	Effect	Measurement	Reference(s)
Animal Models	Reduction of inflammatory parameters	Significant decrease in IL-1β, IL-6, and TNF-α in mouse tissues	[8]
In Vitro Studies	Reduction of inflammatory parameters	Significant decrease in IL-1 β , IL-6, IL-8, and TNF- α	[8]

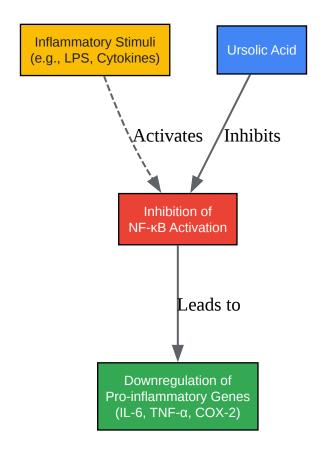
Experimental Protocols for Assessing Anti-Inflammatory Activity of Ursolic Acid:

- Cytokine Secretion Analysis: Lymphocytes and macrophages are pre-treated with ursolic acid before stimulation with mitogens (e.g., Concanavalin A, lipopolysaccharide). The concentration of pro-inflammatory cytokines such as IL-6 and IFN-y in the culture supernatant is then quantified using ELISA.[9]
- Western Blot for Inflammatory Mediators: The expression of key inflammatory proteins such as COX-2 and the phosphorylation status of signaling molecules like NF-kB are assessed by Western blot analysis in cells treated with ursolic acid and an inflammatory stimulus.

Signaling Pathways Implicated in the Anti-Inflammatory Effects of Ursolic Acid:

The anti-inflammatory effects of ursolic acid are largely attributed to its ability to inhibit the NFκB signaling pathway.





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Anti-inflammatory mechanism of ursolic acid via NF-кВ inhibition.

Comparative Insights from Betulinaldehyde

Betulinaldehyde, another structurally related triterpenoid aldehyde, has been shown to exhibit anti-tumor effects in A549 lung cancer cells.[10] Studies indicate that betulinaldehyde inhibits the viability, proliferation, and migration of these cells in a dose-dependent manner.[10] Its mechanism of action involves the inhibition of the Akt, MAPK, and STAT3 signaling pathways and the induction of autophagy.[10][11] The anti-cancer activity of betulinaldehyde provides a relevant comparison for the potential mechanisms of **ursolic aldehyde**.

Future Directions and Conclusion

While the existing body of research on ursolic acid and related compounds provides a strong foundation for inferring the potential bioactivities of **ursolic aldehyde**, there is a clear need for dedicated studies on this specific molecule. Future research should focus on:



- In-depth in vitro and in vivo studies to validate the attributed anti-cancer, anti-inflammatory, neuroprotective, and metabolic regulatory effects of **ursolic aldehyde**.
- Elucidation of the specific signaling pathways modulated by **ursolic aldehyde**.
- Quantitative analysis, including the determination of IC₅₀ values in various cell lines and models.
- Comparative studies directly comparing the potency and mechanisms of ursolic aldehyde with ursolic acid.

In conclusion, **ursolic aldehyde** represents a promising natural compound with potential therapeutic applications. The comprehensive data available for the closely related ursolic acid serves as an invaluable guide for future research aimed at fully characterizing the pharmacological profile of **ursolic aldehyde**. This technical guide is intended to be a living document, to be updated as more specific data on **ursolic aldehyde** becomes available.

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- To cite this document: BenchChem. [Ursolic Aldehyde: A Technical Overview of a Bioactive Triterpenoid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12407209#ursolic-aldehyde-cas-number-and-molecular-formula]

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